

Safe Handling and Disposal of 4-Bromomethyl-7-methoxycoumarin (Br-Mmc)

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Compound of Interest

Compound Name: Br-Mmc

Cat. No.: B043491

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling 4-Bromomethyl-7-methoxycoumarin (**Br-Mmc**). The following procedures outline the necessary personal protective equipment (PPE), operational handling, and disposal plans to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment

Br-Mmc, also known as 4-Bromomethyl-7-methoxycoumarin, is a chemical compound that requires careful handling due to its hazardous properties.^{[1][2]} It is classified as a corrosive solid that can cause severe skin burns and eye damage.^{[1][2]} Adherence to proper safety protocols is mandatory to minimize risk.

Hazard Classification:

| Hazard Class | GHS Code | Description |
|---------------------------|----------|--|
| Skin Corrosion/Irritation | H314 | Causes severe skin burns and eye damage. ^{[1][2]} |
| Corrosive to Metals | H290 | May be corrosive to metals. ^{[1][2]} |

Required Personal Protective Equipment (PPE):

| PPE Category | Item | Specification |
|-------------------------|-------------------------------|--|
| Eye and Face Protection | Safety Goggles or Face Shield | Must be worn at all times to protect against splashes.[1][3] |
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended.[3][4] Inspect for tears or holes before each use. |
| Body Protection | Laboratory Coat | To protect skin and clothing. |
| Respiratory Protection | Use in a Fume Hood | All work with Br-Mmc should be conducted in a properly functioning fume hood to avoid inhalation of dusts or mists.[1][3][5] |
| Foot Protection | Closed-toe shoes | Must be worn in the laboratory at all times.[3] |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
- All manipulations of solid **Br-Mmc** and its solutions must be performed within a certified chemical fume hood.[3][5]
- Keep the fume hood sash at the lowest practical height.
- Ensure a safety shower and eyewash station are readily accessible.

2. Handling the Chemical:

- Wear all required PPE as detailed in the table above.

- When weighing the solid, do so in the fume hood on a tared weigh boat or paper.
- Avoid generating dust.
- If creating a solution, slowly add the solid **Br-Mmc** to the solvent.
- Do not pour water into the corrosive substance.[\[4\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, well-ventilated area.[\[5\]](#)

3. Emergency Procedures:

- In case of skin contact: Immediately remove all contaminated clothing.[\[1\]](#) Rinse the affected skin with copious amounts of water for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.
- In case of eye contact: Immediately rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Continue rinsing and seek immediate medical attention.[\[1\]](#)
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- If swallowed: Rinse the mouth with water.[\[1\]](#) Do NOT induce vomiting.[\[1\]](#) Seek immediate medical attention.
- In case of a spill: For small spills, neutralize with a suitable agent like sodium bicarbonate for acids, then absorb with an inert material.[\[4\]](#) For larger spills, evacuate the area and contact your institution's environmental health and safety department.

Disposal Plan: Step-by-Step Procedures

Proper disposal of **Br-Mmc** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires special disposal procedures.[\[3\]](#)[\[6\]](#)

1. Waste Segregation:

- All solid **Br-Mmc** waste and any materials contaminated with it (e.g., gloves, weigh boats, paper towels) should be placed in a designated, labeled "Halogenated Organic Solid Waste" container.[\[3\]](#)[\[6\]](#)
- Solutions containing **Br-Mmc** should be collected in a separate, labeled "Halogenated Organic Liquid Waste" container.[\[3\]](#)[\[6\]](#)
- Do not mix this waste with non-halogenated organic waste or other waste streams.

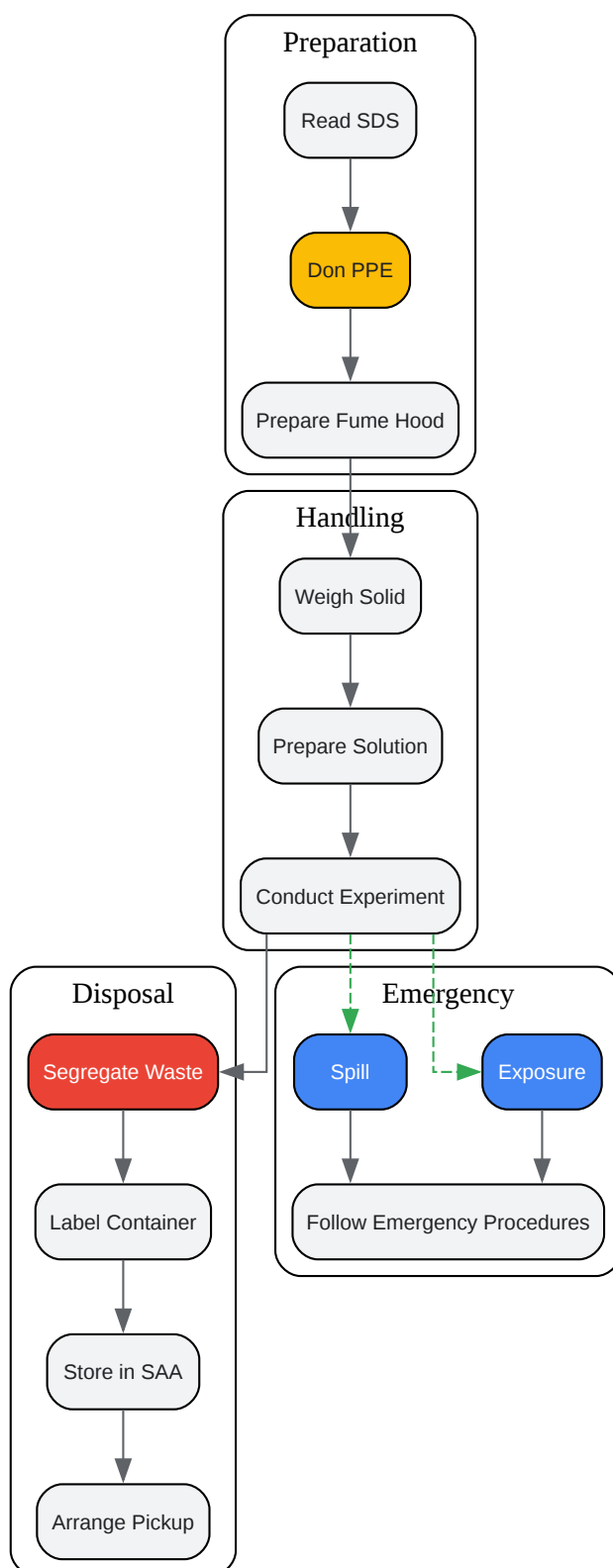
2. Container Management:

- Use compatible, leak-proof containers with secure screw-top caps.
- Label all waste containers clearly with "Hazardous Waste," the full chemical name ("4-Bromomethyl-7-methoxycoumarin"), and the associated hazards (Corrosive).
- Do not overfill waste containers; leave at least 10% headspace for expansion.

3. Final Disposal:

- Store sealed waste containers in a designated satellite accumulation area.
- Arrange for the disposal of the hazardous waste through your institution's approved waste disposal program.[\[1\]](#)
- Never dispose of **Br-Mmc** down the drain.[\[3\]](#)[\[6\]](#)

Workflow for Safe Handling and Disposal of Br-Mmc



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Caption: Workflow for the safe handling and disposal of **Br-Mmc**.

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